

(+)-Potassium Ds-threo-isocitrate Monobasic: Laboratory Disposal & Management Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: (+)-Potassium Ds-threo-isocitrate
monobasic

Cat. No.: B15547252

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Executive Summary & Chemical Identity

Objective: To provide a scientifically grounded, compliant disposal strategy for **(+)-Potassium Ds-threo-isocitrate monobasic**. While this substance is a metabolic intermediate (Krebs cycle) and generally classified as non-hazardous under GHS standards, its "monobasic" nature implies acidity, and its status as a laboratory reagent necessitates strict adherence to "Zero Discharge" protocols to prevent environmental bio-loading and regulatory non-compliance.

Chemical Profile for Waste Assessment:

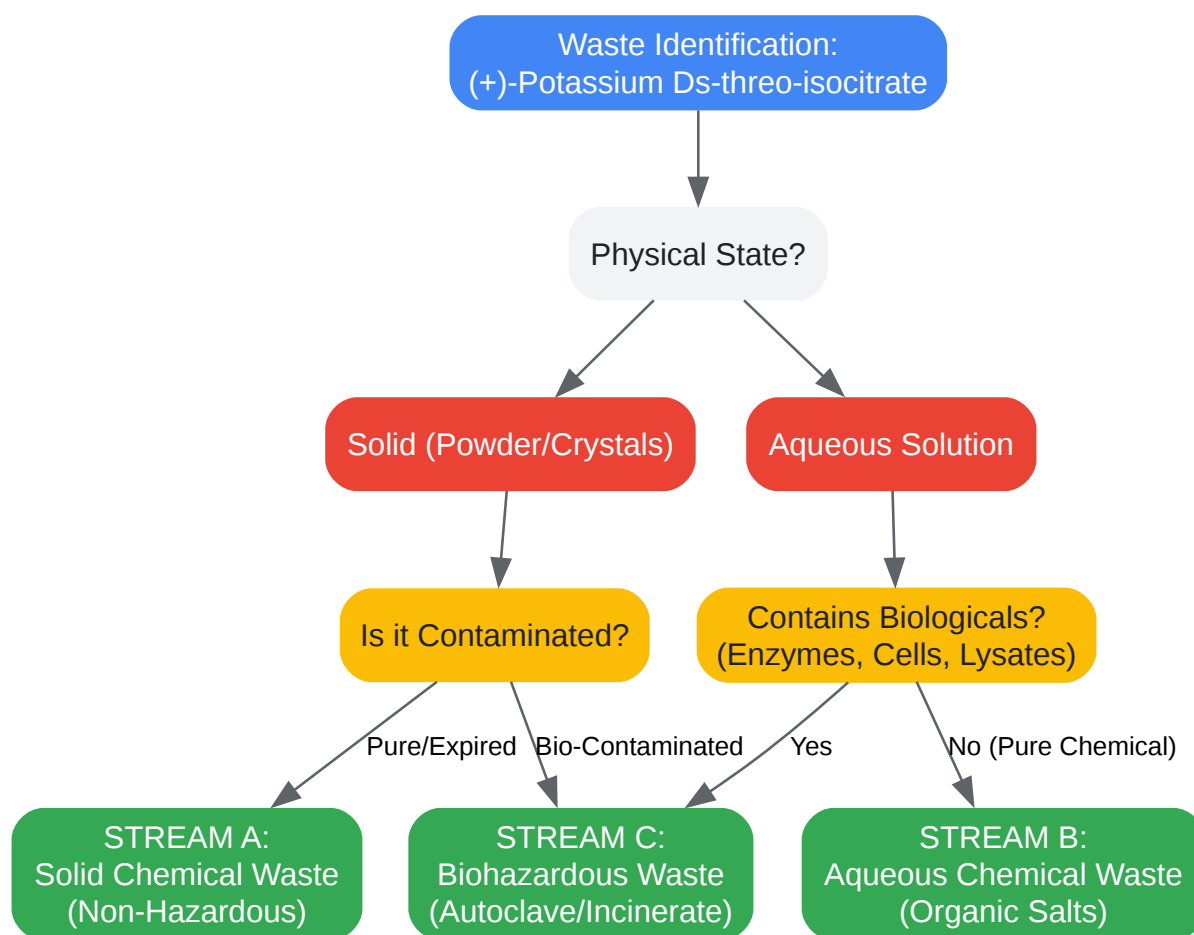
Parameter	Data	Relevance to Disposal
Chemical Name	(+)-Potassium Ds-threo-isocitrate monobasic	Specific stereoisomer used in enzymatic assays (e.g., IDH).
CAS Number	20226-99-7	Required for waste manifesting.
Molecular Formula	C ₆ H ₇ KO ₇	Organic salt; biodegradable.
Acidity (pH)	Acidic (Monobasic salt)	Critical: Solutions are acidic. Do not mix with bleach (hypochlorite) or cyanides without neutralization.
Water Solubility	High	High mobility in water systems; requires containment.
RCRA Status	Non-Regulated (Not P or U listed)	Classified as "Non-Hazardous Chemical Waste" unless contaminated.

Pre-Disposal Assessment (The "Stop & Think" Phase)

Before initiating disposal, you must characterize the waste stream.^[1] As a Senior Scientist, I advise against the "dilute and pour" method often used for salts. Although biologically benign, introducing high concentrations of organic carbon (BOD/COD) into municipal water systems is often a violation of local industrial discharge permits.

Decision Logic: Waste Stream Segregation

The following decision matrix illustrates the logical flow for categorizing your isocitrate waste.



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Figure 1: Waste Stream Segregation Logic. Note that "Pure" implies the absence of biohazards or heavy metals.

Detailed Disposal Protocols

Scenario A: Solid Waste (Expired or Excess Reagent)

Context: You have an old bottle of CAS 20226-99-7 that has absorbed moisture or expired.

- **Do Not Dissolve:** Never dissolve a solid chemical just to pour it down the drain. This increases the volume of waste and the risk of splashing.
- **Primary Container:** Keep the chemical in its original manufacturer bottle if possible. Ensure the cap is tight.^[2]

- Labeling: Apply a hazardous waste label (even for non-hazards, this is Best Practice for chain of custody).
 - Content: "Non-Regulated Solid Chemical Waste: Potassium Isocitrate."
 - Hazards: Check "None" or "Irritant" (due to powder form).
- Secondary Containment: Place the bottle into a clear zip-lock bag or a larger waste bucket designated for "Solid Organics."

Scenario B: Aqueous Solutions (Assay Buffers/Leftovers)

Context: You have prepared a 100mM stock solution or have leftover reaction buffer.

The "Monobasic" Factor: Because this is a monobasic salt, a concentrated solution will be acidic (likely pH 3.0–5.0).

- Risk: Adding this directly to a waste carboy containing basic waste (like sodium hydroxide washes) can cause an exothermic neutralization reaction.
- Protocol:
 - Check pH: Use a pH strip.
 - Segregation: If the solution is pure (no biologicals), pour it into a carboy labeled "Aqueous Waste - Organic Salts."
 - Compatibility: It is compatible with other organic acids (citric, acetic) and neutral salts. Do not mix with strong oxidizers (e.g., chromic acid) as organic salts can be oxidized violently.

Scenario C: Bio-Assay Waste (e.g., IDH Activity Assays)

Context: The isocitrate was used as a substrate in a well plate with cell lysates or purified enzymes.

- Classification: The biological component trumps the chemical component.

- Deactivation: Collect liquid in a flask containing bleach (final concentration 10%) or Wescodyne.
 - Caution: Ensure the volume of bleach is sufficient to neutralize the acidity of the isocitrate to prevent chlorine gas evolution (unlikely at millimolar concentrations, but scientifically possible at high molarity).
- Disposal: After 20 minutes of contact time, dispose of down the drain with copious water (if institutional EHS permits) or collect as liquid biohazard waste.

Operational Workflow: From Bench to Pickup

This workflow ensures a self-validating system where no step is skipped.



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Figure 2: Chain of Custody Workflow. Note that labeling occurs BEFORE the waste is stored to prevent "Unknown Chemical" incidents.

Regulatory & Safety Grounding

Why not just pour it down the sink?

While (+)-Potassium Ds-threo-isocitrate is biodegradable, laboratory best practices (E-E-A-T) dictate Zero Discharge for three reasons:

- Regulatory Ambiguity: Many municipalities have strict limits on "Total Dissolved Solids" (TDS) and "Chemical Oxygen Demand" (COD). High concentrations of isocitrate contribute to both.
- Plumbing Integrity: As a monobasic salt, chronic disposal of acidic solutions can corrode copper piping and lead to expensive infrastructure damage.

- Public Trust: Maintaining a strict "Chemical Waste" stream protects the institution from scrutiny regarding water effluent quality.

Emergency Procedures

- Spill (Solid): Sweep up carefully to avoid dust generation. Place in a bag. Wipe area with a damp paper towel.
- Spill (Liquid): Absorb with paper towels or a universal absorbent pad. The substance is not volatile.^{[3][4][5]}
- Skin Contact: Rinse with water.^{[3][5][6]} It is a mild irritant (similar to citric acid).

References

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